Comprehensive literature review of 7-Tridecanol studies

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*7-Tridecanol*
CAS No.:	*927-45-7*
Cat. No.:	*B1208236*

Get Quote

7-Tridecanol: A Comprehensive Technical Review

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive literature review of **7-Tridecanol**, a long-chain secondary fatty alcohol. The document collates available data on its chemical and physical properties, synthesis, and reported biological activities. It is designed to serve as a foundational resource for researchers and professionals in drug development and related scientific fields.

Chemical and Physical Properties

7-Tridecanol (CAS No. 927-45-7) is a saturated fatty alcohol with the chemical formula $C_{13}H_{28}O$. It consists of a thirteen-carbon chain with a hydroxyl group located at the seventh carbon position. This structure imparts amphiphilic properties to the molecule, though it is largely nonpolar and thus has low solubility in water. It is, however, soluble in organic solvents.

© 2026 BenchChem. All rights reserved.

Table 1: Physical and Chemical Properties of **7-Tridecanol**

Property	Value	Source(s)
Molecular Formula	$C_{13}H_{28}O$	[1][2]
Molecular Weight	200.36 g/mol	[1][2]
CAS Number	927-45-7	[1]
Appearance	Colorless oily liquid or waxy solid	
Boiling Point	260.8 °C at 760 mmHg	
Water Solubility	5.237 mg/L at 25 °C (estimated)	
Purity (typical)	95% - >98%	

Synthesis and Purification

The synthesis of **7-Tridecanol** can be achieved through the reduction of its corresponding ketone, 7-tridecanone. A common and effective method for this transformation is the Grignard reaction.

Synthesis via Grignard Reaction

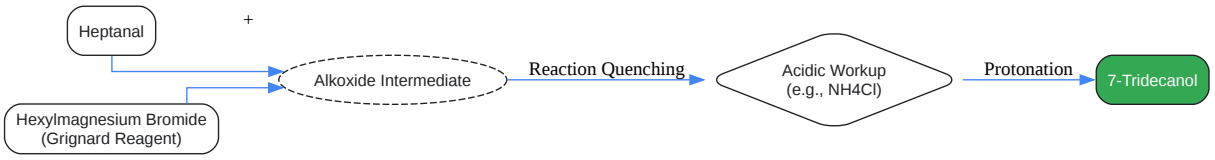
A plausible and widely used method for the synthesis of secondary alcohols like **7-Tridecanol** is the reaction of an aldehyde with a Grignard reagent. For the synthesis of **7-Tridecanol**, heptanal can be reacted with hexylmagnesium bromide.

Experimental Protocol: Synthesis of **7-Tridecanol** via Grignard Reaction (General Procedure)

- Grignard Reagent Formation: In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and a nitrogen inlet, magnesium turnings are placed in anhydrous diethyl ether. A solution of 1-bromohexane in anhydrous diethyl ether is added dropwise to initiate the formation of hexylmagnesium bromide. The reaction is typically initiated with a small crystal of iodine if necessary and maintained under a nitrogen atmosphere.

© 2026 BenchChem. All rights reserved.

- Reaction with Aldehyde: Once the Grignard reagent has formed, a solution of heptanal in anhydrous diethyl ether is added dropwise to the stirred solution at a controlled temperature, usually 0 °C, to manage the exothermic reaction.
- Quenching: After the addition is complete, the reaction mixture is stirred for a specified period at room temperature to ensure completion. The reaction is then quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
- Extraction and Purification: The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.
- Purification: The crude **7-Tridecanol** can be purified by vacuum distillation or column chromatography on silica gel.



Click to download full resolution via product page

Grignard reaction for **7-Tridecanol** synthesis.

Purification of Long-Chain Alcohols

Purification of long-chain alcohols like **7-Tridecanol** from reaction mixtures or natural extracts often involves techniques that leverage their physical properties.

Experimental Protocol: General Purification of Long-Chain Alcohols

- Saponification and Extraction: For natural extracts, a common initial step is saponification using an ethanolic solution of a strong base (e.g., NaOH) to hydrolyze esters, followed by extraction of the non-saponifiable fraction containing the fatty alcohols.

© 2026 BenchChem. All rights reserved.

- Crystallization: The crude alcohol can be dissolved in a hot solvent (e.g., acetone, heptane) and then cooled to a low temperature (e.g., 4 °C) to induce crystallization of the purified alcohol.

- Chromatography: Column chromatography using silica gel is a standard method for purifying alcohols. A non-polar solvent system, such as a gradient of ethyl acetate in hexane, is typically used to elute the compound. Thin-layer chromatography (TLC) is used to monitor the separation.

Biological Activity and Potential Applications

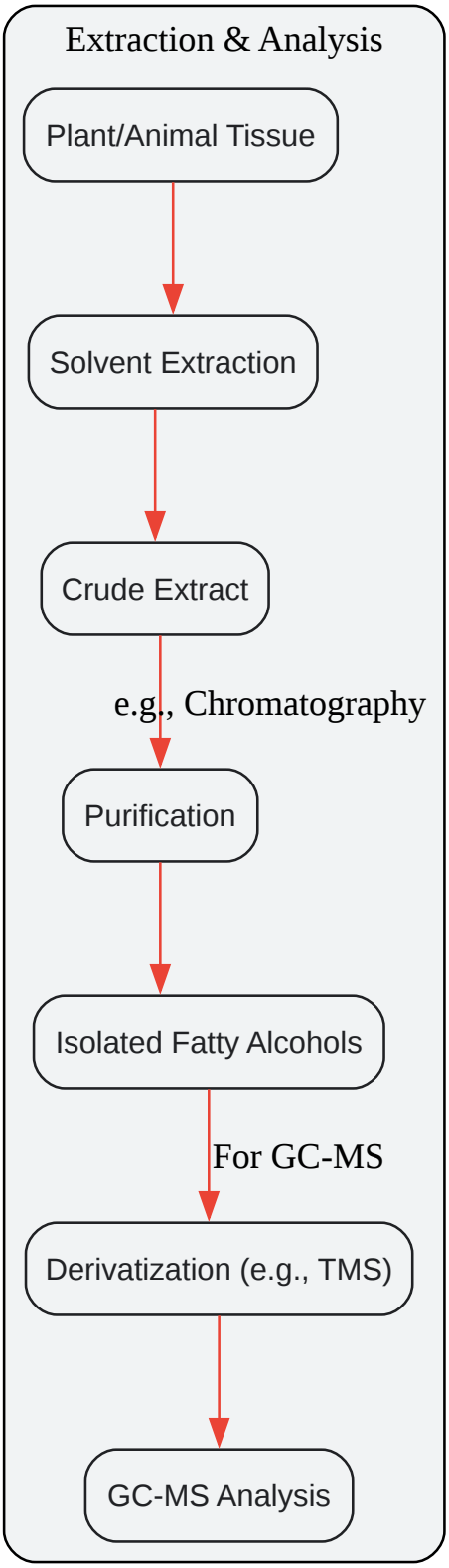
The biological activities of **7-Tridecanol** are not extensively documented in publicly available literature. However, there are some reports of its potential as an anti-cancer agent.

Anticancer Activity

Some chemical databases mention that **7-Tridecanol** has been shown to be an effective anti-cancer agent in vivo, particularly against mouse melanoma. However, the primary research articles detailing these findings, including experimental protocols and quantitative data, are not readily accessible. One study on the volatile organic compounds from melanoma tissue identified tridecane as a potential biomarker, which is the parent alkane of **7-Tridecanol**. This suggests a possible link between the metabolic pathways involving this carbon chain length and melanoma pathophysiology.

Further research is required to validate these claims and to elucidate the mechanism of action.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

General workflow for fatty alcohol analysis.

© 2026 BenchChem. All rights reserved.

Potential Signaling Pathways

While specific signaling pathways involving **7-Tridecanol** have not been elucidated, the broader class of long-chain fatty acids and their derivatives are known to play significant roles in cellular signaling, particularly in cancer biology.

Long-chain fatty acids can modulate signaling pathways that affect tumor growth and immune response. For instance, the metabolism of fatty acids is often altered in cancer cells, and specific fatty acids can influence membrane composition, fluidity, and the function of membrane-associated proteins. Moreover, some fatty acid metabolites can act as signaling molecules themselves, impacting pathways related to inflammation and cell proliferation. Given its structure, it is plausible that **7-Tridecanol** could interfere with lipid metabolism in cancer cells, potentially leading to cytotoxic effects. Accumulations of fatty alcohols have been observed in certain cancer cell lines, suggesting a possible disruption in ether lipid metabolism.

Characterization

The characterization of **7-Tridecanol** relies on standard analytical techniques to confirm its structure and purity.

- Gas Chromatography-Mass Spectrometry (GC-MS): This is a primary technique for identifying and quantifying **7-Tridecanol**. Due to its relatively low volatility, derivatization to a more volatile form, such as a trimethylsilyl (TMS) ether, is often performed prior to analysis.
- Infrared (IR) Spectroscopy: The IR spectrum of **7-Tridecanol** would show a characteristic broad absorption band for the hydroxyl (-OH) group, typically in the region of 3200-3600 cm^{-1}, and strong absorptions for C-H stretching in the 2850-3000 cm^{-1} region.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR spectroscopy are essential for confirming the structure. The ^{1}H NMR spectrum would show a characteristic signal for the proton on the carbon bearing the hydroxyl group, and the ^{13}C NMR would have a distinct signal for the carbon atom attached to the hydroxyl group.

Spectroscopic data for **7-Tridecanol** is available in public databases such as the NIST WebBook.

Toxicology and Safety

© 2026 BenchChem. All rights reserved.

Long-chain fatty alcohols are generally considered to have low toxicity. They are not typically skin sensitizers, though some may cause mild irritation upon direct contact. Specific toxicological studies on **7-Tridecanol** are not widely available in the public domain. Standard laboratory safety precautions should be observed when handling this compound.

Conclusion

7-Tridecanol is a long-chain secondary fatty alcohol with potential applications that are not yet fully explored. While there are indications of its utility as an anti-cancer agent, particularly against melanoma, a significant gap exists in the scientific literature regarding detailed experimental validation and mechanistic studies. This guide provides a summary of the currently available information on its properties, synthesis, and potential biological relevance, highlighting the need for further in-depth research to substantiate the claimed bioactivities and to explore its therapeutic potential. The provided general protocols for synthesis and purification can serve as a starting point for researchers aiming to work with this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 7-TRIDECANOL | 927-45-7 [m.chemicalbook.com]
- 2. 7-Tridecanone | C13H26O | CID 10015 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Comprehensive literature review of 7-Tridecanol studies]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1208236/docs#comprehensive-literature-review-of-7-tridecanol-studies]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.